

# In-Depth Technical Guide: Chloraniformethan (CAS 20856-57-9)

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Compound of Interest		
Compound Name:	Chloraniformethan	
Cat. No.:	B1217149	Get Quote

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### **Abstract**

Chloraniformethan (CAS 20856-57-9), a formamide fungicide, was historically utilized as a protectant against powdery mildew in various agricultural settings. Though now considered obsolete, an examination of its chemical properties, synthesis, and biological activity provides valuable insights for the development of new fungicidal agents. This technical guide consolidates the available scientific information on Chloraniformethan, presenting its physicochemical characteristics, a probable synthesis route, its likely mechanism of action through the inhibition of sterol biosynthesis, and a summary of its known biological effects. All quantitative data is presented in structured tables, and a detailed, though generalized, experimental protocol for its synthesis is provided. Visual diagrams illustrating the proposed mechanism of action and a general experimental workflow for its preparation are also included to facilitate a deeper understanding of this compound.

## **Chemical and Physical Properties**

**Chloraniformethan**, chemically known as N-[2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide, is an organochlorine compound. Its key physicochemical properties are summarized in the table below.



Property	Value	Reference
CAS Number	20856-57-9	
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Cl <sub>5</sub> N <sub>2</sub> O	_
Molecular Weight	336.43 g/mol	_
Synonyms	Imugan, Milfaron, BAY 79770	
Appearance	Colorless crystals	
Melting Point	172.61 °C	_
Boiling Point	414.4 °C	_
Water Solubility	Moderately soluble	
Volatility	Volatile	

## **Synthesis**

While a detailed, step-by-step experimental protocol for the synthesis of **Chloraniformethan** is not readily available in recent literature due to its obsolete status, a general synthetic route can be inferred from related compounds and older publications. The synthesis of N-(2,2,2-trichloro-1-arylaminoethyl)formamides, a class of compounds to which **Chloraniformethan** belongs, has been described. The likely synthesis involves the condensation of 3,4-dichloroaniline with chloral (trichloroacetaldehyde) and formamide.

## **General Experimental Protocol**

Reaction: Condensation of 3,4-dichloroaniline, chloral, and formamide.

#### Reagents:

- 3,4-Dichloroaniline
- Chloral (Trichloroacetaldehyde)
- Formamide



- An appropriate solvent (e.g., toluene or xylene)
- A catalytic amount of a dehydrating agent or acid catalyst (optional)

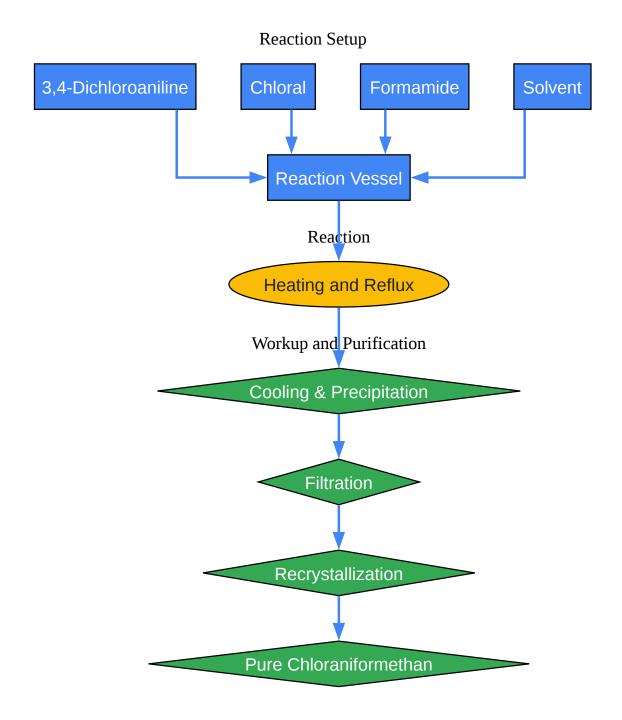
#### Procedure:

- To a reaction vessel equipped with a stirrer, condenser, and thermometer, add 3,4dichloroaniline and the chosen solvent.
- Slowly add chloral to the mixture while maintaining a controlled temperature. An exothermic reaction may occur.
- Add formamide to the reaction mixture.
- Heat the mixture to reflux for several hours to drive the condensation reaction to completion.
  Water produced during the reaction can be removed azeotropically using a Dean-Stark trap if a suitable solvent is used.
- After the reaction is complete (monitored by a suitable technique like TLC), cool the mixture to room temperature.
- The crude product may precipitate upon cooling or can be obtained by removal of the solvent under reduced pressure.
- The crude product should be purified by recrystallization from an appropriate solvent (e.g., ethanol or a mixture of solvents) to yield pure N-[2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide.

Note: This is a generalized protocol. The specific reaction conditions, such as molar ratios of reactants, reaction time, and temperature, would need to be optimized for the best yield and purity.

## **Experimental Workflow Diagram**





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A generalized workflow for the synthesis of **Chloraniformethan**.

# **Biological Activity and Mechanism of Action**



**Chloraniformethan** is classified as a formamide fungicide with protectant action, primarily effective against powdery mildew on cereals and other crops. It is considered to be less systemic in its action compared to some other fungicides.

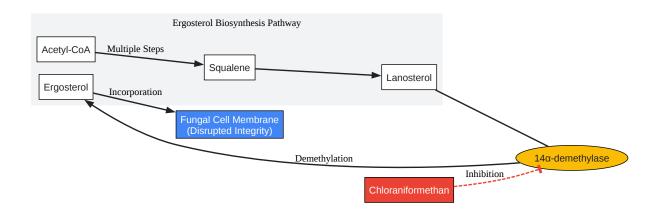
# Proposed Mechanism of Action: Inhibition of Sterol Biosynthesis

While the specific molecular target of **Chloraniformethan** has not been extensively studied, its chemical relative, Triforine, another chloralformamide fungicide, is known to inhibit sterol biosynthesis in fungi. Specifically, Triforine acts as a sterol  $14\alpha$ -demethylase inhibitor (DMI)[1]. This enzyme is a critical component of the fungal ergosterol biosynthesis pathway. Ergosterol is an essential component of fungal cell membranes, analogous to cholesterol in mammalian cells, and is vital for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

By inhibiting the  $14\alpha$ -demethylase enzyme, **Chloraniformethan** likely disrupts the production of ergosterol, leading to the accumulation of toxic sterol intermediates and a depletion of functional ergosterol in the fungal cell membrane. This disruption of membrane integrity ultimately inhibits fungal growth and proliferation.

# Signaling Pathway Diagram: Fungal Ergosterol Biosynthesis Inhibition





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### References

- 1. Triforine | C10H14Cl6N4O2 | CID 33565 PubChem [pubchem.ncbi.nlm.nih.gov]
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